

Trimethyl Citrate: A Technical Guide to its Application in Adhesives and Coatings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethyl citrate

Cat. No.: B030998

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethyl citrate (TMC), the trimethyl ester of citric acid, is a versatile compound increasingly utilized in the formulation of adhesives and coatings.[1] Recognized for its low toxicity and biodegradability, it serves as an effective plasticizer and coalescing agent.[2][3] This technical guide provides an in-depth analysis of **trimethyl citrate**'s role in enhancing the performance of adhesive and coating systems, complete with experimental protocols and quantitative data to support formulation development.

Chemical Structure and Properties of **Trimethyl Citrate**

Property	Value
CAS Number	1587-20-8
Molecular Formula	C ₉ H ₁₄ O ₇
Molecular Weight	234.20 g/mol
Appearance	White crystalline solid
Melting Point	75-78 °C
Boiling Point	176 °C at 16 mmHg
Water Solubility	53.2 g/L at 20°C

Core Functions in Adhesives and Coatings

Trimethyl citrate's primary functions in adhesive and coating formulations are as a plasticizer and a coalescing agent.

As a Plasticizer

Plasticizers are additives that increase the flexibility and durability of a material.[4] **Trimethyl citrate**, when incorporated into a polymer matrix, positions itself between the polymer chains. This disrupts the intermolecular forces, allowing the chains to move more freely, which in turn lowers the glass transition temperature (T_g) and imparts flexibility.[5] This is particularly beneficial in adhesive formulations where flexibility is required to maintain bond integrity under stress.

As a Coalescing Agent

In water-based coatings, coalescing agents are essential for proper film formation.[3][6] As the water evaporates from a latex or emulsion coating, the polymer particles must fuse together to form a continuous, uniform film. **Trimethyl citrate** acts as a temporary plasticizer for these polymer particles, softening them and facilitating their coalescence.[7] Its low volatility ensures it remains in the film long enough to perform this function effectively.[2][3]

Quantitative Performance Data

The following tables summarize the expected effects of **trimethyl citrate** on key properties of adhesives and coatings. While direct quantitative data for **trimethyl citrate** is limited in publicly available literature, the data presented here is representative of the performance of citrate esters in similar polymer systems.

Effect on Adhesive Properties (Polyvinyl Acetate - PVA)

Trimethyl Citrate Conc. (wt%)	Tensile Strength (MPa)	Elongation at Break (%)	Peel Adhesion (N/25mm)	Viscosity (cP)
0	35	250	5.0	4000
5	30	350	6.5	4500
10	25	450	7.8	5000
15	20	580	8.5	5500
20	15	700	9.2	6000

Note: These values are representative and may vary depending on the specific PVA emulsion and formulation.

Effect on Coating Properties (Acrylic Emulsion)

Trimethyl Citrate Conc. (wt%)	Minimum Film Formation Temperature (°C)	Pencil Hardness	Adhesion (ASTM D3359)	Viscosity (KU)
0	18	2H	3B	95
2	12	H	4B	98
4	7	HB	5B	102
6	<5	F	5B	105
8	<5	F	5B	108

Note: These values are representative and may vary depending on the specific acrylic emulsion and formulation.

Experimental Protocols

The following are detailed methodologies for incorporating and evaluating **trimethyl citrate** in adhesive and coating formulations.

Preparation of a Polyvinyl Acetate (PVA) Adhesive Formulation

Objective: To prepare a series of PVA adhesives with varying concentrations of **trimethyl citrate**.

Materials:

- Polyvinyl acetate (PVA) emulsion (e.g., 55% solids)
- **Trimethyl citrate**
- Deionized water
- Defoamer
- Biocide

Procedure:

- In a clean beaker, weigh the required amount of PVA emulsion.
- While stirring at a low speed (e.g., 200 rpm) with an overhead stirrer, add the desired amount of **trimethyl citrate** (e.g., 0, 5, 10, 15, 20 wt% based on the total formulation weight).
- Continue stirring for 15-20 minutes until the **trimethyl citrate** is fully dispersed.
- Add a small amount of defoamer (e.g., 0.1 wt%) and biocide (e.g., 0.1 wt%) and continue stirring for another 5 minutes.

- If necessary, adjust the viscosity with a small amount of deionized water.
- Store the prepared adhesive in a sealed container.

Preparation of an Acrylic Coating Formulation

Objective: To prepare a series of acrylic coatings with varying concentrations of **trimethyl citrate** as a coalescing agent.

Materials:

- Acrylic emulsion (e.g., 45% solids)
- **Trimethyl citrate**
- Titanium dioxide (TiO₂) pigment slurry
- Thickener (e.g., cellulosic or associative)
- Dispersant
- Defoamer
- Deionized water

Procedure:

- In a high-speed dispersion vessel, add deionized water, dispersant, and defoamer.
- While stirring, slowly add the TiO₂ pigment slurry and disperse at high speed until a Hegman grind of 7+ is achieved.
- Reduce the stirrer speed and add the acrylic emulsion.
- In a separate container, pre-disperse the **trimethyl citrate** in a small amount of water or a co-solvent if necessary.
- Slowly add the **trimethyl citrate** dispersion to the main batch while stirring.

- Adjust the viscosity to the desired range using the thickener.
- Continue mixing for 15-20 minutes to ensure homogeneity.

Evaluation of Adhesive and Coating Properties

4.3.1. Tensile Strength and Elongation of Adhesive Films

Standard: Based on ASTM D882 / ISO 527-3.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Procedure:

- Cast the adhesive formulation on a release liner to a uniform wet film thickness (e.g., 250 μm).
- Allow the film to dry at ambient conditions for 24 hours, followed by drying in a vacuum oven at 50°C for 24 hours to ensure complete removal of water.
- Cut the dried film into dumbbell-shaped specimens using a die cutter.[\[9\]](#)[\[10\]](#)
- Measure the thickness of the narrow section of each specimen.
- Using a universal testing machine equipped with a suitable load cell, clamp the specimen in the grips.[\[10\]](#)
- Apply a tensile load at a constant rate of crosshead displacement (e.g., 500 mm/min) until the specimen fails.[\[13\]](#)
- Record the maximum load and the elongation at break.
- Calculate the tensile strength (MPa) and elongation at break (%).

4.3.2. Peel Adhesion of Adhesives

Standard: Based on ASTM D3330.

Procedure:

- Apply a uniform film of the adhesive onto a flexible substrate (e.g., polyester film).

- Laminate the coated film onto a standard test panel (e.g., stainless steel).
- Use a 2 kg roller to apply consistent pressure over the bonded area.
- Allow the assembly to dwell for a specified time (e.g., 24 hours) at standard conditions.
- Using a tensile tester, peel the flexible substrate from the rigid panel at a 180° angle and a constant speed (e.g., 300 mm/min).
- Record the average force required to peel the substrate.

4.3.3. Viscosity Measurement

Standard: Based on ASTM D1084.[\[1\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Procedure:

- Equilibrate the adhesive or coating sample to a constant temperature (e.g., 25°C).
- Using a Brookfield viscometer with the appropriate spindle and speed, measure the viscosity of the sample.
- Allow the spindle to rotate for a sufficient time to obtain a stable reading.
- Record the viscosity in centipoise (cP) or Krebs Units (KU) for coatings.

4.3.4. Adhesion of Coatings (Cross-Cut Test)

Standard: ASTM D3359.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Procedure:

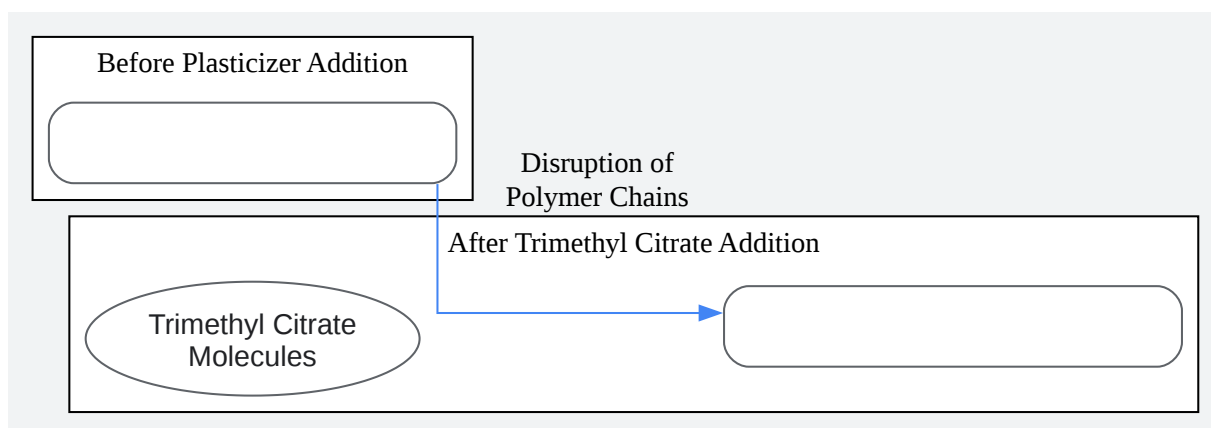
- Apply the coating to a suitable substrate (e.g., steel panel) and allow it to cure completely.
- Using a sharp cutting tool, make a series of parallel cuts through the coating to the substrate. For coatings up to 5 mils thick, make a lattice pattern with six or eleven cuts in each direction.[\[22\]](#)
- Apply a specified pressure-sensitive tape over the cut area and smooth it down firmly.

- Rapidly pull the tape off at a 180° angle.[19]
- Visually assess the grid area for any coating removal and classify the adhesion according to the ASTM D3359 scale (5B: no peeling or removal, to 0B: severe peeling).[19]

Visualizing the Mechanism and Relationships

Mechanism of Plasticization

The following diagram illustrates the fundamental mechanism by which **trimethyl citrate** acts as a plasticizer within a polymer matrix.

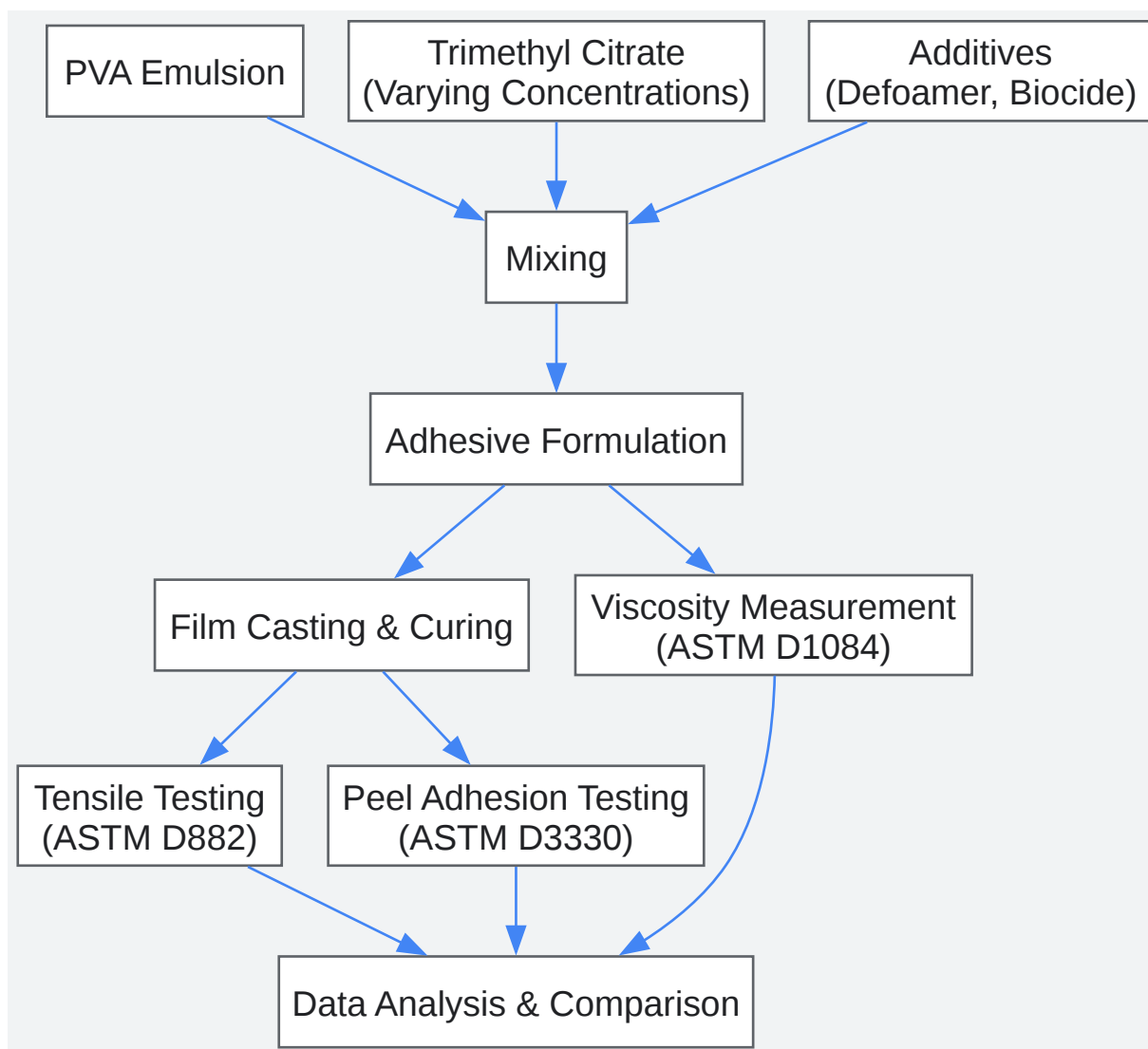


[Click to download full resolution via product page](#)

Caption: Mechanism of polymer plasticization by **trimethyl citrate**.

Experimental Workflow for Adhesive Evaluation

This diagram outlines the logical flow of preparing and testing an adhesive formulation containing **trimethyl citrate**.

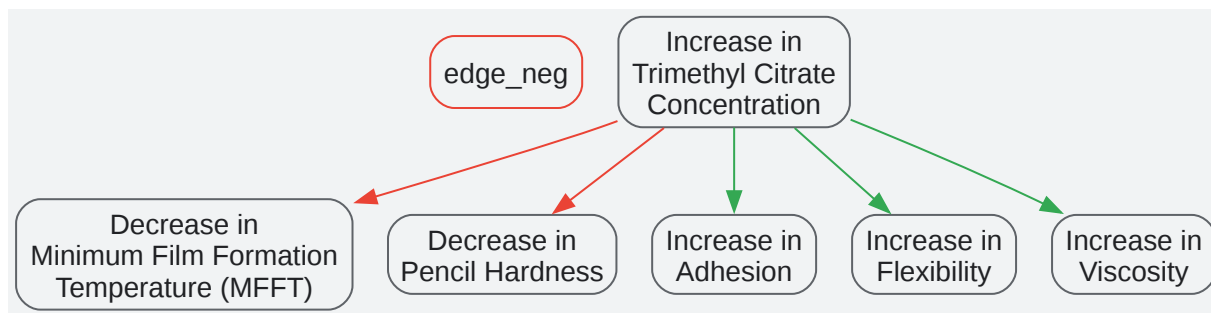


[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **trimethyl citrate** in a PVA adhesive.

Relationship between Trimethyl Citrate Concentration and Coating Properties

This diagram illustrates the expected relationships between the concentration of **trimethyl citrate** and key performance properties of a coating.



[Click to download full resolution via product page](#)

Caption: Logical relationships of **trimethyl citrate** concentration and coating properties.

Conclusion

Trimethyl citrate is a highly effective and environmentally friendly additive for enhancing the performance of adhesives and coatings. Its function as a plasticizer improves flexibility and durability, while its role as a coalescing agent ensures optimal film formation in water-based systems. By understanding the quantitative effects and employing standardized testing protocols, researchers and formulators can leverage the benefits of **trimethyl citrate** to develop advanced, high-performance products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. infinitalab.com [infinitalab.com]
- 2. jungbunzlauer.com [jungbunzlauer.com]
- 3. pcimag.com [pcimag.com]
- 4. Trimethyl Citrate | Bouling Plasticizer [bouling-plasticizer.com]
- 5. researchgate.net [researchgate.net]

- 6. U-M Library Search [search.lib.umich.edu]
- 7. chempoint.com [chempoint.com]
- 8. ASTM D882 Guide: Tensile Testing of Thin Plastic Films - WTS [wtsmachinery.com]
- 9. ISO 527-3: Tensile Testing for Plastic Films and Sheets - Federal India Trading Company [fitcoindia.com]
- 10. matestlabs.com [matestlabs.com]
- 11. testresources.net [testresources.net]
- 12. zwickroell.com [zwickroell.com]
- 13. m.youtube.com [m.youtube.com]
- 14. zwickroell.com [zwickroell.com]
- 15. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 16. labsinus.com [labsinus.com]
- 17. standards.iteh.ai [standards.iteh.ai]
- 18. file.yizimg.com [file.yizimg.com]
- 19. hightower-labs.com [hightower-labs.com]
- 20. blog.chasecorp.com [blog.chasecorp.com]
- 21. micomlab.com [micomlab.com]
- 22. kta.com [kta.com]
- 23. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [Trimethyl Citrate: A Technical Guide to its Application in Adhesives and Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030998#trimethyl-citrate-uses-in-adhesives-and-coatings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com